

# Physical properties of ethyl 2-methylbutyrate

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## Compound of Interest

Compound Name: Ethyl 2-methylbutyrate

Cat. No.: B146824

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An In-depth Technical Guide to the Physical Properties of **Ethyl 2-Methylbutyrate**

**Ethyl 2-methylbutyrate** (CAS No. 7452-79-1) is an organic ester recognized for its characteristic fruity aroma, often reminiscent of apples or pineapples.<sup>[1]</sup> It is a fatty acid ethyl ester derived from the formal condensation of 2-methylbutyric acid and ethanol.<sup>[2]</sup> This compound is a constituent in the aroma of various natural products, including wines, strawberries, apples, and blueberries.<sup>[1][2]</sup> Due to its pleasant scent and flavor profile, it finds extensive application in the food, beverage, and fragrance industries as a flavoring agent and fragrance component.<sup>[1][3]</sup>

## Physicochemical Properties

**Ethyl 2-methylbutyrate** is a colorless, oily liquid under standard conditions.<sup>[2][4]</sup> Its key physical and chemical properties are summarized below, providing a quantitative overview for scientific and research applications.

### Table 1: Core Physical and Chemical Properties of Ethyl 2-Methylbutyrate

Property	Value	Units	Conditions
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O <sub>2</sub>	-	-
Molecular Weight	130.18	g/mol	-
Boiling Point	129 - 134	°C	@ 760 mmHg
Melting Point	-93.23	°C	(Estimate)
Density	0.863 - 0.871	g/mL	@ 20-25°C
Refractive Index (n <sub>D</sub> )	1.393 - 1.400	-	@ 20°C
Vapor Pressure	7.47 - 11.73	hPa	@ 20°C
Solubility in Water	600 - 1070	mg/L	@ 20-25°C
logP (o/w)	1.6 - 2.16	-	(Estimate)
Optical Rotation ([α] <sub>D</sub> )	+14 to +24	°	@ 20°C (for optically active form)

Data sourced from:[\[2\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#).

## Table 2: Safety and Hazard Properties

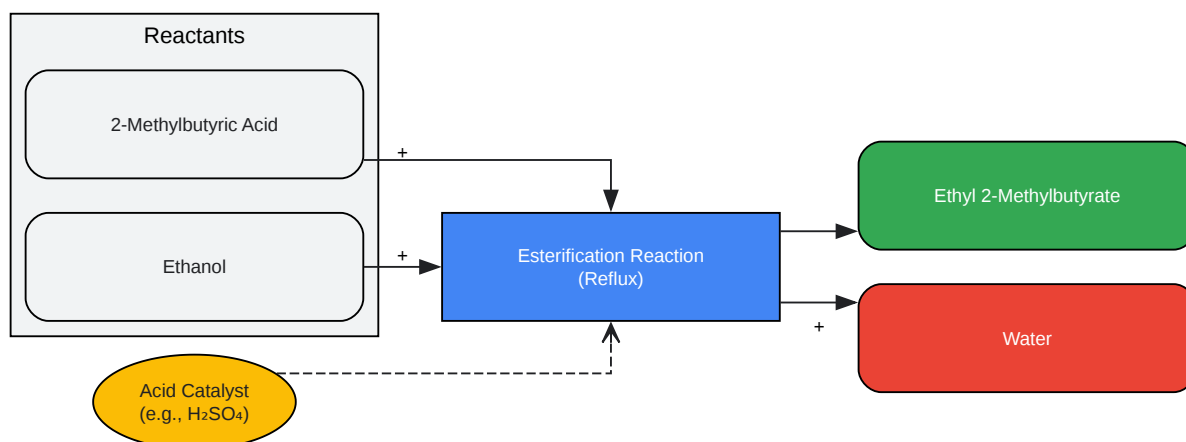
Property	Value	Units	Notes
Flash Point	26 - 26.11	°C	Closed Cup
Hazard Class	3	-	Flammable Liquid
UN Number	1993, 3272	-	-

Data sourced from:[\[4\]](#)[\[5\]](#)[\[7\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#).

## Synthesis Overview

**Ethyl 2-methylbutyrate** is commonly synthesized via the Fischer esterification process.[\[1\]](#) This method involves the acid-catalyzed reaction of 2-methylbutyric acid with ethanol. The reaction is reversible, and to drive it towards the product, an excess of one reactant (typically ethanol) is

used, or water is removed as it is formed.[1] Industrial production may employ continuous esterification processes to maximize yield and purity.[1][16]



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Caption: Fischer esterification synthesis of **ethyl 2-methylbutyrate**.

## Experimental Protocols

The determination of the physical properties of **ethyl 2-methylbutyrate** relies on established laboratory techniques. The following sections detail the general methodologies for measuring key parameters.

### Determination of Boiling Point

The boiling point is determined by heating the liquid until its vapor pressure equals the atmospheric pressure.

- Apparatus: A distillation flask, condenser, thermometer, heating mantle, and boiling chips.
- Procedure:

- A sample of **ethyl 2-methylbutyrate** is placed in the distillation flask along with boiling chips to ensure smooth boiling.
- The flask is connected to a condenser, and a thermometer is positioned so that its bulb is just below the side arm of the flask, ensuring it measures the temperature of the vapor that is distilling.
- The liquid is heated gently.
- The temperature is recorded when the liquid is boiling steadily and a constant temperature is observed on the thermometer as the vapor condenses. This constant temperature is the boiling point.

## Determination of Density

The density of a liquid is its mass per unit volume.

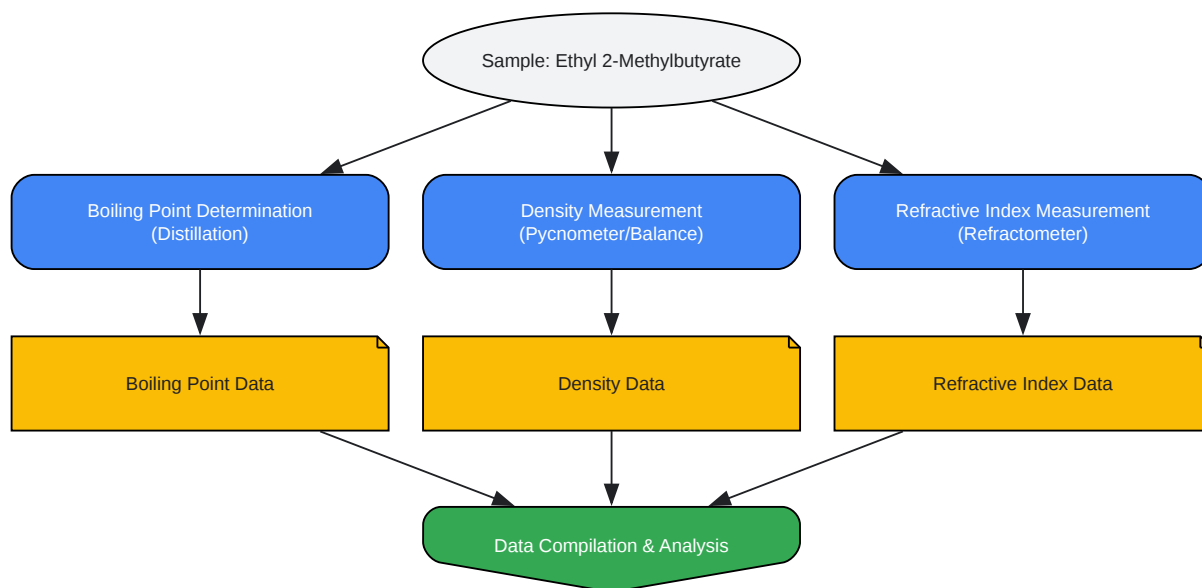
- Apparatus: A pycnometer (density bottle) or a graduated cylinder, and an analytical balance. [\[17\]](#)
- Procedure (using a pycnometer for high accuracy):
  - The mass of a clean, dry pycnometer is accurately measured ( $m_1$ ).[\[17\]](#)
  - The pycnometer is filled with distilled water of a known temperature and weighed again ( $m_2$ ). The volume of the pycnometer can be calculated using the known density of water at that temperature.
  - The pycnometer is emptied, dried thoroughly, and then filled with **ethyl 2-methylbutyrate**.
  - The mass of the pycnometer filled with the sample is measured ( $m_3$ ).[\[17\]](#)
  - The mass of the **ethyl 2-methylbutyrate** is calculated ( $m_3 - m_1$ ).
  - The density is calculated by dividing the mass of the sample by the volume of the pycnometer.
- Procedure (using a graduated cylinder):

- The mass of an empty, dry graduated cylinder is measured.[\[18\]](#)
- A known volume of **ethyl 2-methylbutyrate** is added to the cylinder. The volume is read from the bottom of the meniscus.[\[18\]](#)
- The combined mass of the cylinder and the liquid is measured.[\[18\]](#)
- The mass of the liquid is determined by subtraction.
- Density is calculated using the formula:  $\text{Density} = \text{Mass} / \text{Volume}$ .

## Determination of Refractive Index

The refractive index measures how light propagates through the substance and is a characteristic property.

- Apparatus: An Abbe refractometer or a spectrometer.[\[19\]](#)[\[20\]](#)
- Procedure (using an Abbe refractometer):
  - The refractometer is calibrated using a standard sample with a known refractive index (e.g., distilled water).
  - A few drops of **ethyl 2-methylbutyrate** are placed on the surface of the prism.
  - The prism is closed, and the light source is positioned.
  - Looking through the eyepiece, the adjustment knob is turned until the boundary line between the light and dark regions is sharp and centered in the crosshairs.
  - The refractive index is read directly from the instrument's scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.



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Caption: Workflow for determining key physical properties.

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## References

- 1. Page loading... [wap.guidechem.com]
- 2. Ethyl 2-methylbutyrate | C<sub>7</sub>H<sub>14</sub>O<sub>2</sub> | CID 24020 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Ethyl 2-methylbutyrate | 7452-79-1 [chemicalbook.com]
- 4. ETHYL-2-METHYL BUTYRATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 5. ETHYL 2-METHYLBUTYRATE [ventos.com]

- 6. Perfumers Apprentice - Ethyl Methyl-2-Butyrate \*\* [shop.perfumersapprentice.com]
- 7. chembk.com [chembk.com]
- 8. chemimpex.com [chemimpex.com]
- 9. Ethyl 2-methylbutyrate 99 7452-79-1 [sigmaaldrich.com]
- 10. ethyl 2-methyl butyrate, 7452-79-1 [thegoodscentcompany.com]
- 11. Ethyl Methyl-2-Butyrate | Givaudan [givaudan.com]
- 12. 2-甲基丁酸乙酯 99% | Sigma-Aldrich [sigmaaldrich.com]
- 13. vigon.com [vigon.com]
- 14. fishersci.com [fishersci.com]
- 15. Ethyl 2-methylbutyrate 99 7452-79-1 [sigmaaldrich.com]
- 16. CN103508886A - Continuous production method for ethyl 2-methylbutyrate - Google Patents [patents.google.com]
- 17. Experiments to determine density of liquid apparatus method calculation density bottle burette measuring cylinder balance IGCSE/GCSE Physics revision notes [docbrown.info]
- 18. chem.libretexts.org [chem.libretexts.org]
- 19. przyrbwn.icm.edu.pl [przyrbwn.icm.edu.pl]
- 20. dkpandey.weebly.com [dkpandey.weebly.com]
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